

Application Notes and Protocols for the HPLC Analysis of 2-Bromopropionic Acid

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Compound of Interest

Compound Name: (R)-(+)-2-Bromopropionic acid

Cat. No.: B167591

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This document provides detailed methodologies for the quantitative analysis of 2-bromopropionic acid and the separation of its enantiomers using High-Performance Liquid Chromatography (HPLC).

Part 1: Quantitative Analysis of 2-Bromopropionic Acid by Reverse-Phase HPLC

This section outlines a robust method for the determination of the total concentration of 2-bromopropionic acid in a sample.

Experimental Protocol: Achiral Analysis

A reverse-phase HPLC method with UV detection is employed for the quantitative analysis of 2-bromopropionic acid.[\[1\]](#)

Chromatographic Conditions:

| Parameter | Value |
|----------------------|---|
| HPLC System | Agilent 1260 Infinity II or equivalent |
| Column | C18, 4.6 x 150 mm, 5 µm |
| Mobile Phase | Acetonitrile:Water (30:70, v/v) with 0.1% Phosphoric Acid |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30 °C |
| Detection Wavelength | 210 nm |
| Injection Volume | 10 µL |
| Run Time | 10 minutes |

Reagents and Materials:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric Acid (85%)
- 2-Bromopropionic acid reference standard

Standard and Sample Preparation:

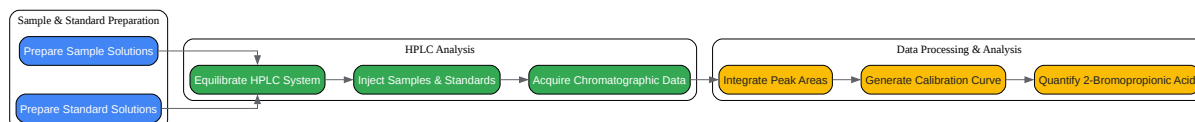
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 100 mg of 2-bromopropionic acid reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation: Dissolve the sample containing 2-bromopropionic acid in the mobile phase to achieve a final concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

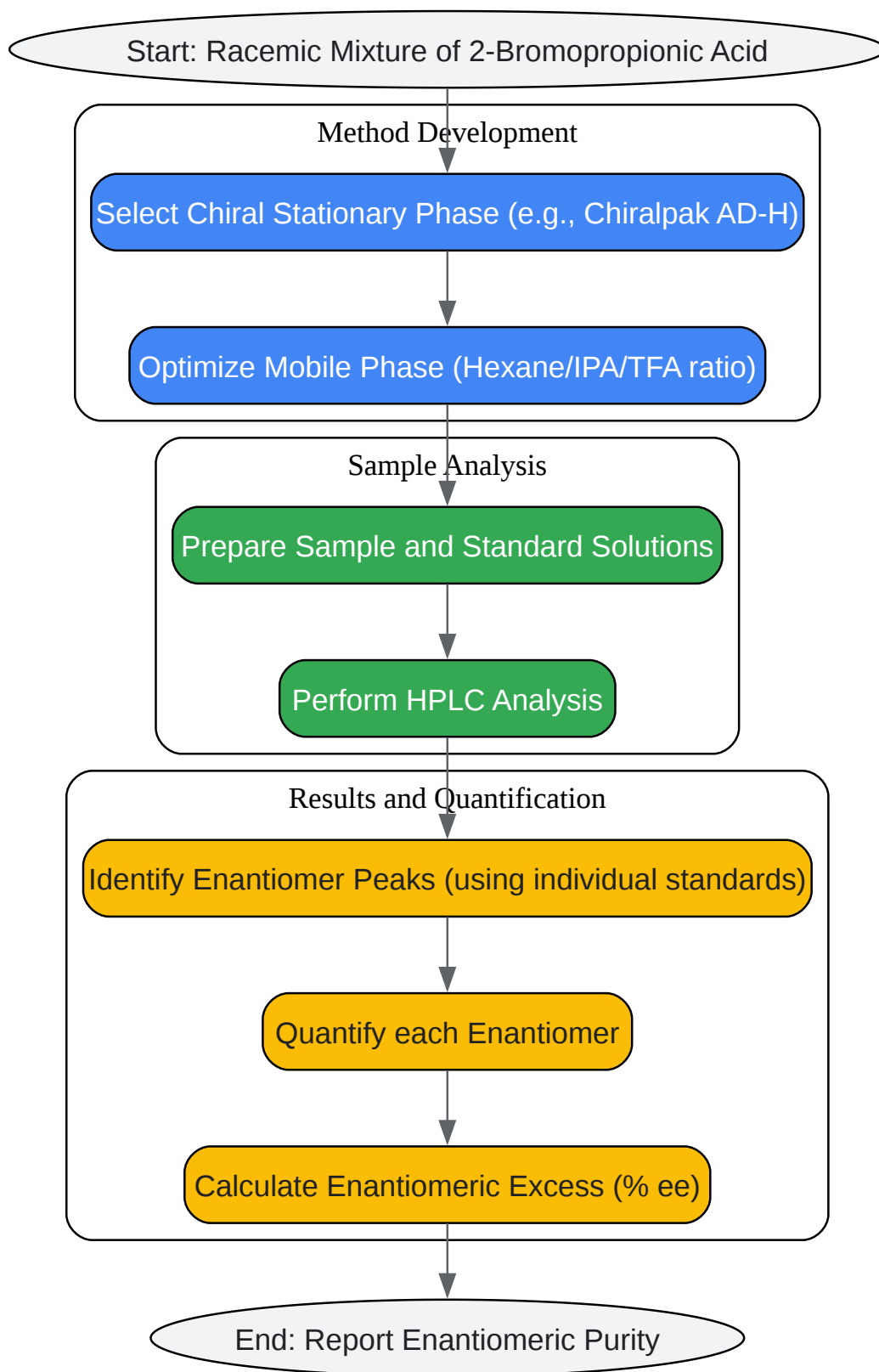
Data Presentation: Method Validation Summary (Illustrative Data)

The following table summarizes typical validation parameters for the quantitative analysis of a small organic acid by RP-HPLC.

| Validation Parameter | Result |
|---|------------------|
| Linearity Range | 1 - 100 µg/mL |
| Correlation Coefficient (r^2) | ≥ 0.999 |
| Accuracy (% Recovery) | 98.0 - 102.0% |
| Precision (% RSD) | $< 2.0\%$ |
| Limit of Detection (LOD) | ~ 0.3 µg/mL |
| Limit of Quantification (LOQ) | ~ 1.0 µg/mL |
| System Suitability (USP Tailing Factor) | ≤ 2.0 |
| System Suitability (Theoretical Plates) | > 2000 |

Experimental Workflow: Achiral HPLC Analysis





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References

- 1. Separation of 2-Bromopropionic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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